

Pyridine-4-boronic Acid: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Pyridine-4-boronic acid*

Cat. No.: *B027302*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **pyridine-4-boronic acid** (CAS No. 1692-15-5). The information is compiled from various Safety Data Sheets (SDS) to ensure a comprehensive understanding of the compound's properties, hazards, and handling procedures. This document is intended to be a crucial resource for laboratory personnel and anyone involved in the handling and use of this compound in research and development.

Chemical and Physical Properties

Pyridine-4-boronic acid is a white to off-white crystalline solid.^[1] It is soluble in water and polar organic solvents.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ BNO ₂	[2][3]
Molecular Weight	122.92 g/mol	[3]
Appearance	White to off-white solid/light orange granular powder	[1][4]
Melting Point	>300 °C	[4][5]
Boiling Point	308.8 ± 34.0 °C (Predicted)	[4]
pKa	7.59 ± 0.10 (Predicted)	[1]
Log Pow (n-octanol/water)	0.416	[4]
Storage Temperature	0-6°C or -20°C	[1][5]

Hazard Identification and Classification

Pyridine-4-boronic acid is considered a hazardous substance. The GHS classifications indicate that it can cause skin and eye irritation and may cause respiratory irritation.[3][6] It is also classified as harmful if swallowed.[3][7]

Hazard Classification	GHS Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation	Category 3

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3][6]

- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][6]

Toxicological Information

Detailed quantitative toxicological data for **pyridine-4-boronic acid** is largely unavailable in the reviewed safety data sheets. The following table summarizes the available information.

Toxicity Endpoint	Result	Reference
Acute Toxicity	No data available	[4]
Skin Corrosion/Irritation	No data available	[4]
Serious Eye Damage/Eye Irritation	No data available	[4]
Respiratory or Skin Sensitisation	No data available	[4]
Germ Cell Mutagenicity	No data available	[4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[4]
Reproductive Toxicity	No data available	[4]
Specific Target Organ Toxicity - Single Exposure	No data available	[4]
Specific Target Organ Toxicity - Repeated Exposure	No data available	[4]
Aspiration Hazard	No data available	[4]

Experimental Protocols: General Methodologies for Safety Assessment

While specific experimental protocols for **pyridine-4-boronic acid** were not provided in the SDS, the following are general methodologies used to determine key safety parameters:

- **Acute Oral Toxicity (LD50):** This is typically determined using methods like the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure). These studies involve administering the substance to animals (usually rats) and observing mortality and clinical signs over a set period.
- **Skin Irritation:** The potential for skin irritation is generally assessed using the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the skin of an animal (typically a rabbit) and observing for signs of erythema and edema.
- **Eye Irritation:** The OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) is the standard method for determining eye irritation potential. The substance is instilled into the eye of an animal (usually a rabbit), and the eyes are examined for corneal opacity, iritis, and conjunctivitis.
- **Flash Point:** The flash point can be determined using various methods, such as the Cleveland Open Cup (COC) method (ASTM D92) or the Pensky-Martens Closed Cup method (ASTM D93), depending on the physical state and expected flash point of the substance.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **pyridine-4-boronic acid**.

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid formation of dust and aerosols.[\[2\]](#)

- Use only in a well-ventilated area.[\[2\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[2\]](#)[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[7\]](#)
- Store locked up.[\[2\]](#)[\[7\]](#)
- Incompatible materials include acids and strong bases.[\[7\]](#)

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[2] [4] [7]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation occurs.	[2] [4] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2] [7]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.	[2] [4] [7]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Use personal protective equipment.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Sweep up and shovel the material.[\[4\]](#)
- Keep in suitable, closed containers for disposal.[\[2\]](#)[\[4\]](#)

- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]

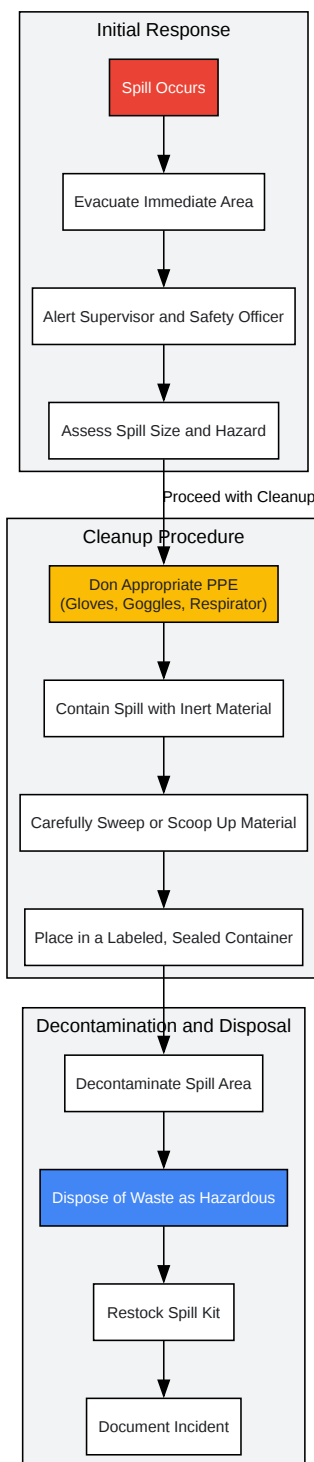
Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][7]
- Specific Hazards: Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron.[7] Fine dust dispersed in air may ignite.[7]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [2][4][7]

Logical Workflow for Spill Management

The following diagram illustrates a logical workflow for handling a spill of **pyridine-4-boronic acid** in a laboratory setting.

Pyridine-4-Boronic Acid Spill Response Workflow

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